

# An In-depth Technical Guide to 1,3-Diethoxypropane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Diethoxypropane

Cat. No.: B8821189

[Get Quote](#)

This guide provides essential physicochemical data for **1,3-diethoxypropane**, targeting researchers, scientists, and professionals in drug development. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference and comparison.

## Physicochemical Properties of 1,3-Diethoxypropane

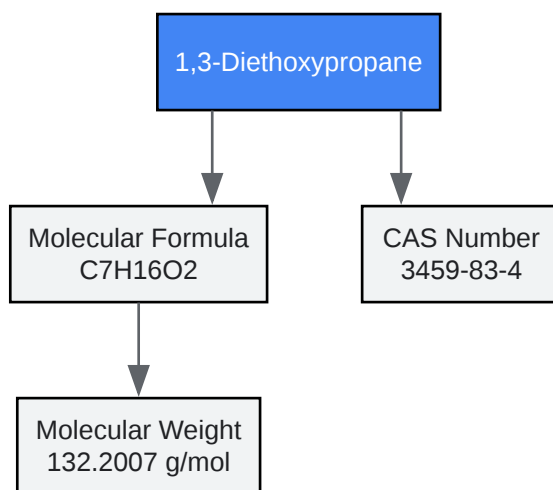
The fundamental molecular attributes of **1,3-diethoxypropane** are summarized in the table below. This data is critical for experimental design, chemical synthesis, and computational modeling.

Identifier	Value	Reference
Molecular Formula	C7H16O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	132.2007 g/mol	<a href="#">[1]</a>
Monoisotopic Mass	132.115029749 Da	<a href="#">[2]</a>
CAS Registry Number	3459-83-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the relationship between the common identifiers for **1,3-diethoxypropane**. The chemical name is linked to its structural representations (SMILES and

InChI) and its unique CAS registry number, all of which define the molecule with a specific molecular formula and corresponding weight.



[Click to download full resolution via product page](#)

Caption: Relationship between the chemical name and its core identifiers.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,3-Diethoxypropane [webbook.nist.gov]
- 2. 1,3-Diethoxypropane | C7H16O2 | CID 137943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Diethoxypropane (CAS 3459-83-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. PubChemLite - 1,3-diethoxypropane (C7H16O2) [pubchemlite.lcsb.uni.lu]

- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Diethoxypropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8821189#1-3-diethoxypropane-molecular-formula-and-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)